

Application Notes & Protocols for Studying Hexadecenoic Acid Metabolism Using CRISPR-Cas9

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Compound of Interest

Compound Name: *Hexadecenoic Acid*

Cat. No.: *B126617*

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Introduction

Hexadecenoic acid (C16:1), a monounsaturated fatty acid, exists in several isomeric forms with distinct biological activities. The two primary isomers, palmitoleic acid (16:1n-7) and sapienic acid (16:1n-10), are synthesized from palmitic acid (16:0) by the enzymes Stearoyl-CoA Desaturase (SCD) and Fatty Acid Desaturase 2 (FADS2), respectively.^{[1][2][3][4]} A third isomer, hypogeic acid (16:1n-9), is produced from the partial β -oxidation of oleic acid.^{[1][2]} Dysregulation of **hexadecenoic acid** metabolism has been implicated in various pathologies, including metabolic diseases and cancer, making the enzymes involved prime targets for therapeutic intervention.^{[1][2][3]}

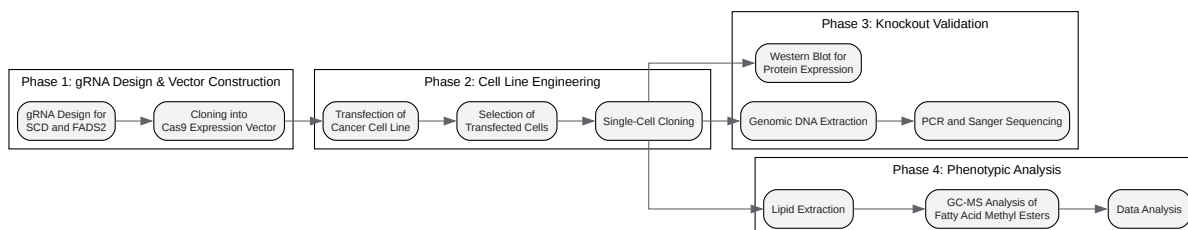
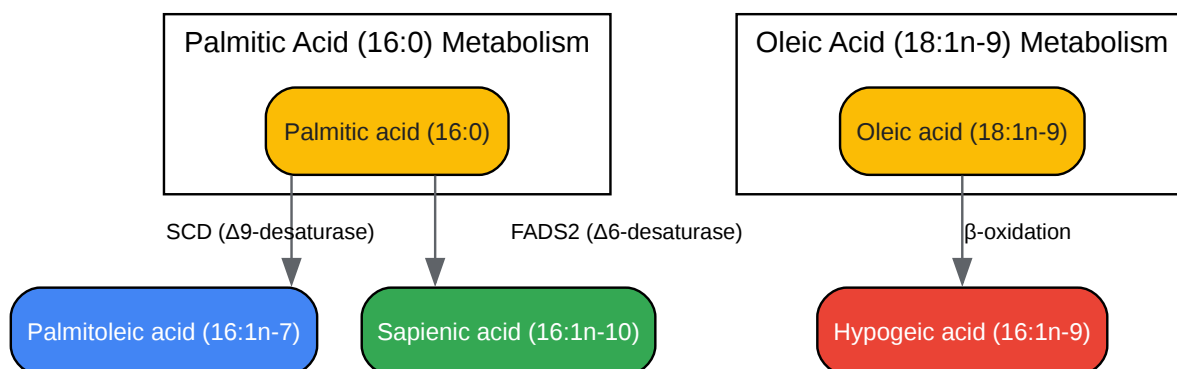
The CRISPR-Cas9 gene-editing technology offers a powerful tool to precisely investigate the roles of SCD and FADS2 in **hexadecenoic acid** metabolism.^{[5][6][7][8][9][10]} By creating specific gene knockouts, researchers can elucidate the distinct contributions of these enzymes to the cellular lipid profile and downstream signaling pathways. These application notes provide a comprehensive guide for utilizing CRISPR-Cas9 to study **hexadecenoic acid** metabolism, including detailed protocols for gene knockout, and quantitative analysis of fatty acid isomers.

Key Enzymes in Hexadecenoic Acid Metabolism

Enzyme	Gene	Substrate	Product	Cellular Location
Stearoyl-CoA Desaturase	SCD	Palmitic acid (16:0)	Palmitoleic acid (16:1n-7)	Endoplasmic Reticulum
Fatty Acid Desaturase 2	FADS2	Palmitic acid (16:0)	Sapienic acid (16:1n-10)	Endoplasmic Reticulum

Signaling Pathways and Experimental Workflow

The metabolic pathways leading to the synthesis of major **hexadecenoic acid** isomers are crucial for understanding their distinct biological roles. The following diagram illustrates these pathways.



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